

Application Note: Crystal Growth and Structural Characterization of 6-Methylpyridazine-3-carboxamide

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Compound of Interest

Compound Name: 6-Methylpyridazine-3-carboxamide

CAS No.: 88393-96-8

Cat. No.: B3293070

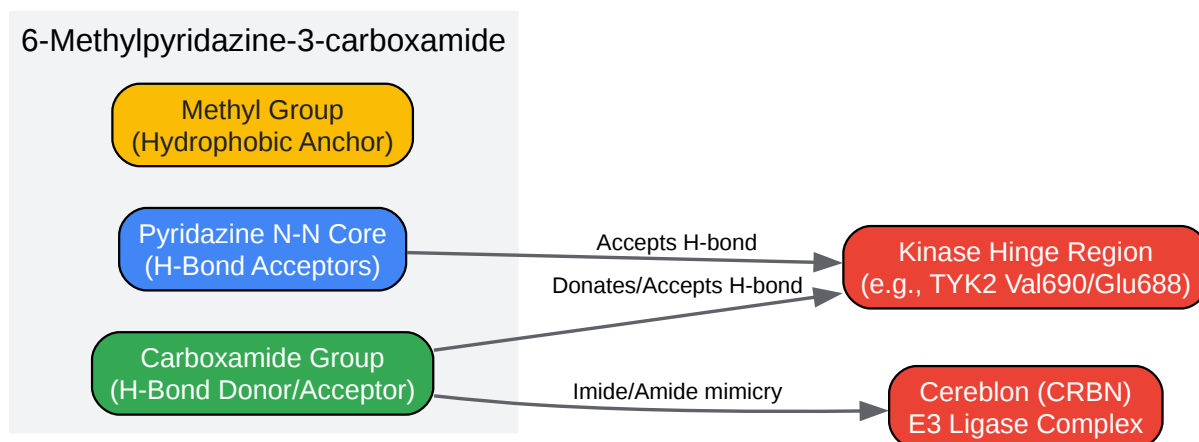
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Introduction and Mechanistic Rationale

6-Methylpyridazine-3-carboxamide (CAS: 88393-96-8) is a privileged small-molecule building block extensively utilized in modern medicinal chemistry. It serves as a critical hinge-binding motif in Janus kinase (JAK) and Tyrosine kinase 2 (TYK2) inhibitors[1], and functions as a structural moiety in Proteolysis Targeting Chimeras (PROTACs). In PROTAC applications, it is often incorporated to recruit the Cereblon (CRBN) E3 ubiquitin ligase for the targeted degradation of oncogenic proteins such as the Androgen Receptor (AR)[2].

Understanding the solid-state properties and baseline hydrogen-bonding geometries of this fragment is essential for Structure-Based Drug Design (SBDD). The molecule possesses a highly interactive pharmacophore: the pyridazine core (N-N) acts as a potent hydrogen-bond acceptor, while the primary carboxamide functions as both a donor and acceptor. In target complexes, such as TYK2 (PDB ID: 6NZP), the pyridazine-3-carboxamide skeleton forms critical hydrogen bonds with hinge region residues like Val690 and Glu688[1]. Isolating single crystals of the unbound fragment allows researchers to map its preferred intrinsic topology,

polymorph landscape, and intermolecular packing forces (e.g., amide-amide dimers or π - π stacking)[3].



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Caption: Pharmacophore mapping of **6-Methylpyridazine-3-carboxamide** and its target interactions.

Physicochemical Profiling and Solvent Selection

The planar nature of the pyridazine-carboxamide system results in high crystal lattice energy. The compound forms strong intermolecular hydrogen bonds, making it moderately to poorly soluble in non-polar solvents. Successful crystallization requires a binary solvent system: a "good" protic or polar aprotic solvent to disrupt the lattice, and a "poor" anti-solvent to slowly drive supersaturation[3].

Table 1: Solvent Matrix for 6-Methylpyridazine-3-carboxamide Crystallization

Solvent Type	Recommended Solvents	Polarity Index	Mechanistic Rationale
Primary (Good)	DMSO, DMF	7.2, 6.4	Strong H-bond acceptors; effectively disrupt the amide-amide dimers of the solute, ensuring complete dissolution at room temperature.
Primary (Good)	Ethanol, Methanol	5.2, 5.1	Protic solvents that can participate in H-bonding with the pyridazine nitrogens; ideal for cooling crystallization.
Anti-solvent (Poor)	Hexane, Heptane	0.1, 0.1	Non-polar; highly miscible with Ethanol/Methanol but cannot solvate the polar carboxamide, driving controlled precipitation.
Anti-solvent (Poor)	Water	10.2	Highly polar but highly structured; forces the hydrophobic methyl group to aggregate, useful for rapid bulk precipitation.

Experimental Protocols

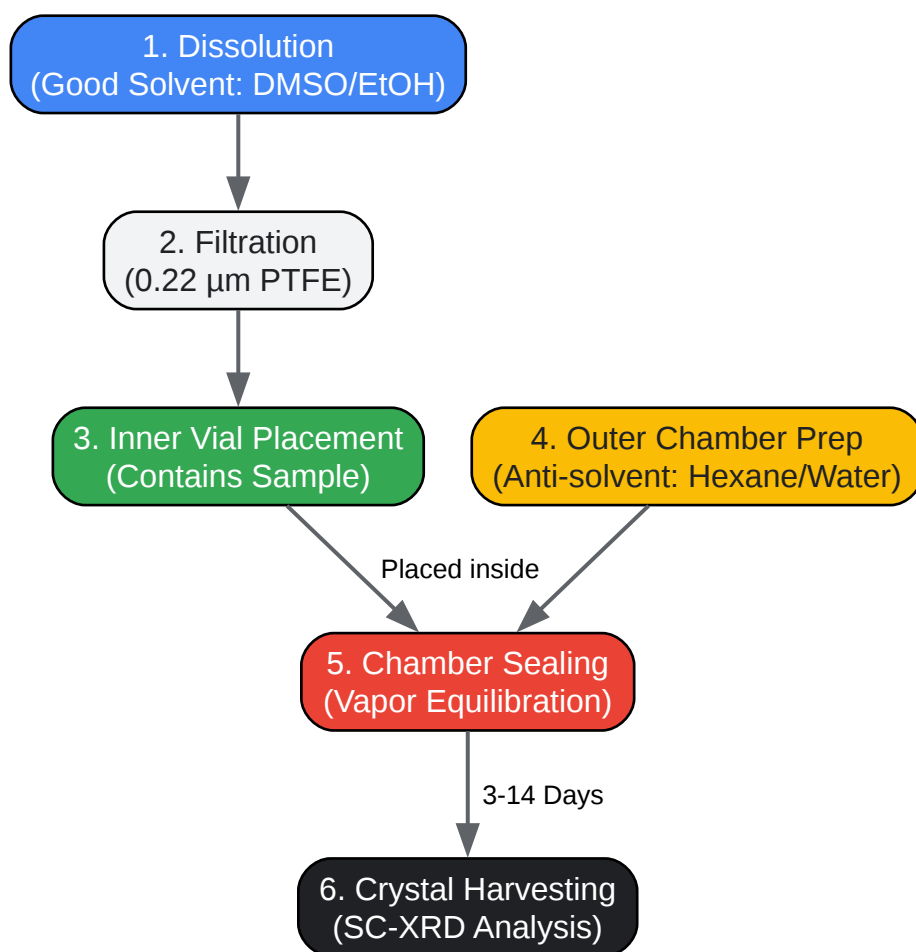
Protocol A: Single-Crystal Growth via Vapor Diffusion (For SC-XRD)

Vapor diffusion is the gold standard for planar heterocycles. It allows for the extremely slow, thermodynamically controlled onset of supersaturation, which prevents amorphous precipitation and yields high-quality, diffraction-ready single crystals[3].

Step-by-Step Methodology:

- **Dissolution:** Dissolve 5-10 mg of **6-Methylpyridazine-3-carboxamide** in 0.5 mL of a primary solvent (e.g., Ethanol or DMSO) in a 2 mL glass vial.
 - **Causality:** Using a minimal amount of high-polarity solvent ensures the solution is near saturation but completely clear, providing a stable baseline for diffusion.
- **Filtration:** Pass the solution through a 0.22 μm PTFE syringe filter into a clean 2 mL inner vial.
 - **Causality:** Removing microscopic dust and undissolved solute prevents heterogeneous nucleation, ensuring crystals grow slowly and uniformly.
- **Chamber Setup:** Place the uncapped 2 mL inner vial into a larger 20 mL outer vial. Carefully pipette 3-5 mL of the anti-solvent (e.g., Hexane if Ethanol is used; Water if DMSO is used) into the outer vial.
- **Equilibration:** Seal the outer vial tightly with a PTFE-lined cap and wrap with Parafilm. Store the chamber in a vibration-free environment at a constant 20°C.
 - **Causality:** The highly volatile anti-solvent will slowly vaporize and diffuse into the primary solvent. This gradually lowers the solvating power of the mixture, gently pushing the system into the metastable zone where single crystals nucleate.
- **Harvesting:** Inspect the vial every 48 hours. Once crystals reach 0.1–0.3 mm in size (typically 5–14 days), harvest them using a nylon loop and immediately submerge them in paratone oil to prevent solvent loss and lattice collapse.

Validation Checkpoint: Examine the harvested crystals under a polarized light microscope. High-quality single crystals will exhibit uniform extinction (turning completely dark at specific angles) when rotated, confirming the absence of amorphous domains or twinning.



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Caption: Workflow for single-crystal growth using the vapor diffusion method.

Protocol B: Bulk Crystallization and Polymorph Screening via Controlled Cooling

For formulation, purification, and scale-up, bulk crystallization using a controlled cooling profile is required. This method relies on the temperature-dependent solubility of the compound.

Step-by-Step Methodology:

- Saturation: Suspend 500 mg of the compound in 10 mL of Ethanol in a jacketed crystallizer. Heat the suspension to 70°C under moderate stirring (250 rpm) until complete dissolution occurs.

- Clarification: Maintain at 70°C for 15 minutes to ensure the destruction of any thermal history or residual microcrystals.
- Primary Cooling & Seeding: Cool the solution linearly to 55°C. At this temperature (the metastable limit), introduce 5 mg of finely milled seed crystals of **6-Methylpyridazine-3-carboxamide**.
 - Causality: Seeding bypasses the high activation energy required for primary nucleation. It forces the solute to deposit onto the existing crystal lattice, preventing sudden "crashing out" which traps impurities and yields amorphous powder.
- Secondary Cooling: Cool the seeded solution from 55°C to 5°C at a slow, controlled rate (e.g., 0.2°C/min).
 - Causality: A slow cooling rate maintains a constant, low level of supersaturation, allowing molecules sufficient time to align correctly into the growing crystal lattice, maximizing purity.
- Isolation: Filter the resulting slurry under vacuum, wash the filter cake with 2 mL of ice-cold Ethanol, and dry under vacuum at 40°C for 12 hours.

Table 2: Optimized Cooling Profile for Bulk Crystallization

Stage	Temperature (°C)	Time (min)	Action	Rationale
1. Heating	20 → 70	20	Linear heating	Achieve full solubility and break existing H-bond networks.
2. Hold	70	15	Isothermal hold	Erase thermal history; ensure homogeneous solution.
3. Cooling I	70 → 55	30	Linear cooling	Enter the metastable zone without triggering spontaneous nucleation.
4. Seeding	55	10	Add 1% w/w seeds	Induce controlled secondary nucleation.
5. Cooling II	55 → 5	250	Slow cooling (0.2°C/min)	Maximize crystal growth and yield while excluding impurities.

Validation Checkpoint: Analyze the final dried powder using Powder X-Ray Diffraction (PXRD) and Differential Scanning Calorimetry (DSC). A sharp, single endothermic melting peak on the DSC thermogram validates high phase purity and the successful isolation of a single polymorph.

References

- US10584101B2: Compounds and methods for the targeted degradation of androgen receptor. Google Patents. Available at:[\[2\]](#)

- PubMed Central (PMC): Novel TYK2 Inhibitors with an N-(Methyl-d3)pyridazine-3-carboxamide Skeleton for the Treatment of Autoimmune Diseases. NIH. Available at:[\[Link\]](#)^[1]

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Sources

- [1. Novel TYK2 Inhibitors with an N-\(Methyl-d3\)pyridazine-3-carboxamide Skeleton for the Treatment of Autoimmune Diseases - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. US10584101B2 - Compounds and methods for the targeted degradation of androgen receptor - Google Patents \[patents.google.com\]](#)
- [3. N-\(2-chlorophenyl\)-6-\(1H-pyrazol-1-yl\)pyridazine-3-carboxamide | 1351659-91-0 | Benchchem \[benchchem.com\]](#)
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